

# Application Note: Development of Analytical Standards for 4-Ethyl-3-hydroxybenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **4-Ethyl-3-hydroxybenzoic acid**

Cat. No.: **B034793**

[Get Quote](#)

## Introduction

**4-Ethyl-3-hydroxybenzoic acid** (CAS No. 100523-85-1) is a benzoic acid derivative with potential applications in the pharmaceutical and fine chemical industries.<sup>[1]</sup> As with any compound intended for use in regulated environments, the availability of a well-characterized analytical standard is a prerequisite for accurate quantification, impurity profiling, and stability testing. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the establishment and application of a **4-Ethyl-3-hydroxybenzoic acid** reference standard.

The development of a robust analytical standard is a multi-faceted process that encompasses synthesis, purification, and rigorous characterization to confirm identity and establish purity. This application note details the scientific rationale and methodologies for each of these critical stages, ensuring the resulting standard is fit for its intended purpose in a GxP environment. Furthermore, detailed protocols for the use of this standard in common analytical techniques such as High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are provided, along with guidelines for stability testing.

## Physicochemical Properties

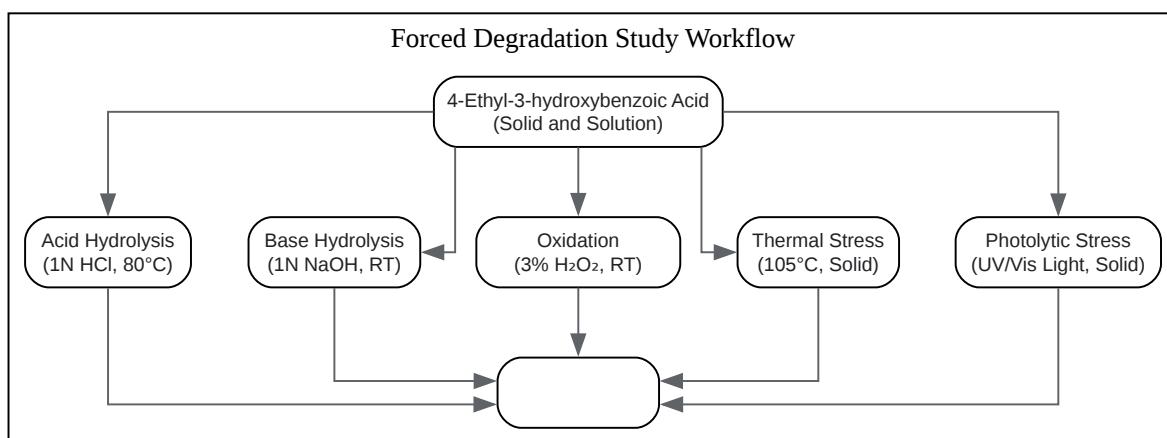
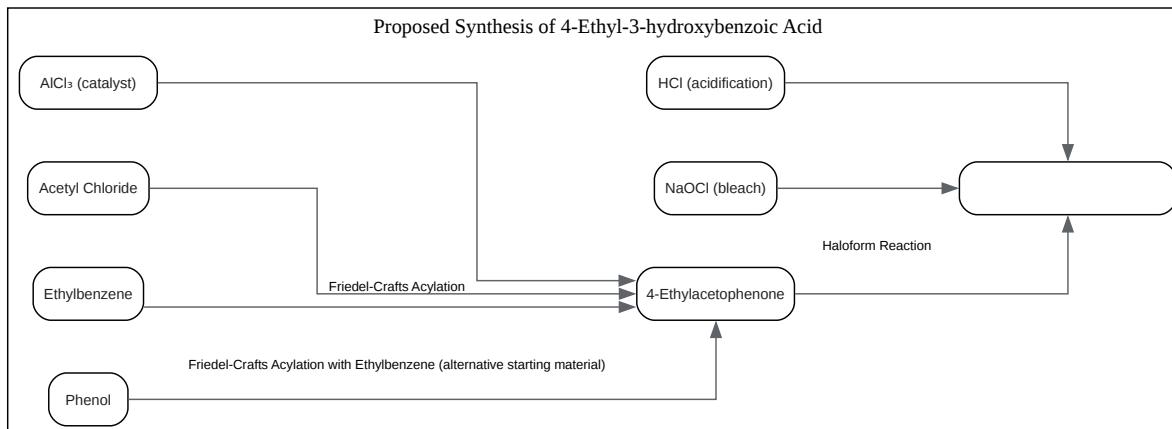
A thorough understanding of the physicochemical properties of **4-Ethyl-3-hydroxybenzoic acid** is fundamental for its handling, storage, and the development of analytical methods.

Property	Value	Source
CAS Number	100523-85-1	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	166.17 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White solid	<a href="#">[1]</a>
Boiling Point	336.7 °C at 760 mmHg	<a href="#">[3]</a>
Density	1.247 g/cm <sup>3</sup>	<a href="#">[3]</a>
Storage Temperature	2-8°C	

## Synthesis and Potential Impurities

The synthesis of **4-Ethyl-3-hydroxybenzoic acid** is not widely documented in readily available literature. However, a plausible synthetic route can be devised based on established organic chemistry principles, such as the Friedel-Crafts acylation followed by a haloform reaction or oxidation. Understanding the synthetic pathway is crucial for identifying potential process-related impurities, as mandated by ICH Q3A(R2) guidelines.[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Proposed Synthesis Workflow



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Q3A(R2) IMPURITIES IN NEW DRUG SUBSTANCES | PPTX [slideshare.net]
- 2. chemscene.com [chemscene.com]
- 3. Page loading... [wap.guidechem.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. 4-Ethyl-3-hydroxybenzoic acid | C9H10O3 | CID 21506442 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. ICH Q3A (R2) Impurities in new drug substances - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
- 7. database.ich.org [database.ich.org]
- 8. ICH Q3A(R2) Impurities in New Drug Substances - ECA Academy [gmp-compliance.org]
- To cite this document: BenchChem. [Application Note: Development of Analytical Standards for 4-Ethyl-3-hydroxybenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b034793#development-of-analytical-standards-for-4-ethyl-3-hydroxybenzoic-acid]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)